

Personal protective equipment for handling Disulfo-ICG carboxylic acid

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Compound of Interest

Compound Name: Disulfo-ICG carboxylic acid

Cat. No.: B12379546

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Essential Safety and Handling Guide for Disulfo-ICG Carboxylic Acid

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Disulfo-ICG carboxylic acid**. The following procedures for personal protective equipment (PPE), operational handling, and disposal are designed to ensure a safe laboratory environment.

Disclaimer: No specific Safety Data Sheet (SDS) for **Disulfo-ICG carboxylic acid** was located. The following recommendations are based on the SDS of the parent compound, Indocyanine Green (ICG), and general safety protocols for cyanine dyes. **Disulfo-ICG carboxylic acid** is a derivative of ICG[1][2]. It is imperative to handle this compound with care, assuming it may present similar hazards.

Hazard Identification and Personal Protective Equipment

Based on information for Indocyanine Green (ICG), **Disulfo-ICG carboxylic acid** may cause skin irritation, serious eye irritation, and respiratory irritation[3][4][5]. Therefore, a comprehensive approach to personal protection is essential.

Table 1: Recommended Personal Protective Equipment (PPE)

Situation	Required PPE	Reasoning
Handling Solid Compound (Weighing, Aliquoting)	- Nitrile Gloves- Safety Goggles with side shields or Face Shield- Lab Coat- Respiratory Protection (N95 or higher)	- Prevents skin and eye contact with the powdered substance[4][5].- Avoids inhalation of aerosolized particles[4].
Working with Solutions (Diluting, Mixing)	- Nitrile Gloves- Safety Goggles- Lab Coat	- Protects against splashes and skin contact[4].
Accidental Spill Cleanup	- Nitrile Gloves (double-gloving recommended)- Safety Goggles or Face Shield- Lab Coat- Respiratory Protection (if powder is present)	- Minimizes exposure during cleanup of potentially hazardous material[6].
Waste Disposal	- Nitrile Gloves- Safety Goggles- Lab Coat	- Ensures protection during the handling and disposal of contaminated waste.

Experimental Protocols: Safe Handling and Disposal

Standard Operating Procedure for Handling **Disulfo-ICG Carboxylic Acid**:

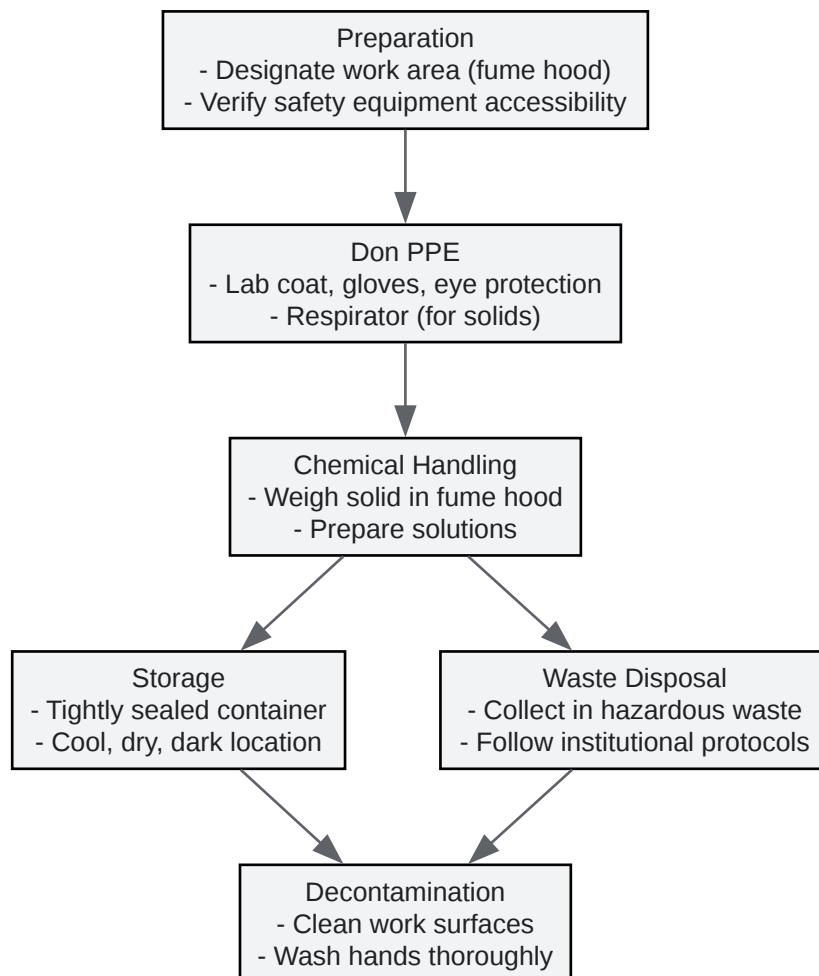
- Preparation: Before handling, ensure that an eyewash station and safety shower are readily accessible. The work area, such as a chemical fume hood, should be clean and uncluttered.
- Personal Protective Equipment (PPE): Always wear the appropriate PPE as specified in Table 1 before handling the compound.
- Weighing and Aliquoting (Solid Form):
 - Perform all manipulations of the solid compound within a chemical fume hood to minimize inhalation risk.
 - Use a spatula for transferring the powder. Avoid creating dust.
 - Close the container tightly after use.

- Preparing Solutions:
 - Add the solid **Disulfo-ICG carboxylic acid** to the solvent slowly.
 - If sonication is required, ensure the vial is securely capped.
 - Label all solutions clearly with the compound name, concentration, solvent, and date of preparation.
- Storage: Store **Disulfo-ICG carboxylic acid** according to the manufacturer's instructions, typically in a cool, dry, and dark place^[2].
- Waste Disposal:
 - Dispose of all waste, including contaminated gloves, pipette tips, and empty vials, in a designated hazardous waste container.
 - Follow all local, state, and federal regulations for chemical waste disposal.
- Decontamination: Clean the work area and any contaminated equipment with an appropriate solvent (e.g., 70% ethanol), followed by soap and water.

Visualizing Safe Handling and Emergency Response

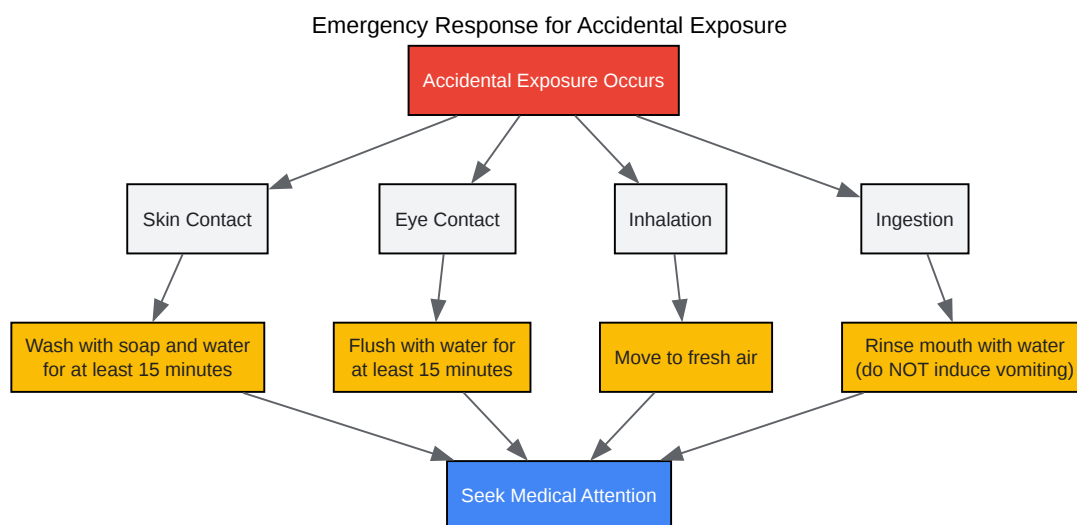
The following diagrams illustrate the recommended workflows for handling **Disulfo-ICG carboxylic acid** and responding to accidental exposure.

Safe Handling Workflow for Disulfo-ICG Carboxylic Acid



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Caption: Workflow for the safe handling of **Disulfo-ICG carboxylic acid**.



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Caption: Decision-making process for emergency response to accidental exposure.

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